

Essential Safety and Logistical Information for Handling Carbocisteine-13C3

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Compound of Interest

Compound Name: Carbocisteine-13C3

Cat. No.: B15222647

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Carbocisteine-13C3**, including operational and disposal plans, to ensure laboratory safety and build trust in our commitment to value beyond the product itself.

Chemical Identifier:

- Name: **Carbocisteine-13C3**
- CAS Number: 1391068-19-1[1]
- Molecular Formula: C2(13C)3H9NO4S[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Carbocisteine-13C3**. The selection of PPE is contingent on a risk assessment of the specific laboratory procedures to be performed.

Protection Type	Recommended Equipment	Specification/Standard	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred. [2]	To prevent skin contact.
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	ANSI Z87.1 certified.	To protect eyes from dust particles and splashes.
Respiratory Protection	A dust mask with a P3 filter is recommended if dust can be generated. [3] For higher-risk operations, a full-face air-purifying respirator may be necessary. [4]	NIOSH-approved.	To prevent inhalation of airborne particles.
Body Protection	A disposable gown or a clean lab coat. [2] For larger quantities or splash potential, consider a polyethylene-coated polypropylene gown. [2]	Lint-free, low-permeability fabric. [5]	To protect skin and clothing from contamination.
Foot Protection	Closed-toe shoes. Chemical-resistant boots may be required in areas with a high risk of spills.	ASTM F2413 certified.	To protect feet from spills and falling objects.

Safe Handling and Experimental Workflow

Adherence to a standardized workflow is critical for minimizing exposure and ensuring the integrity of the experiment.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from incompatible materials and sources of ignition.^[3] The recommended storage temperature is 2-8°C in a refrigerator, under an inert atmosphere.^[1]
- Label the storage area clearly.

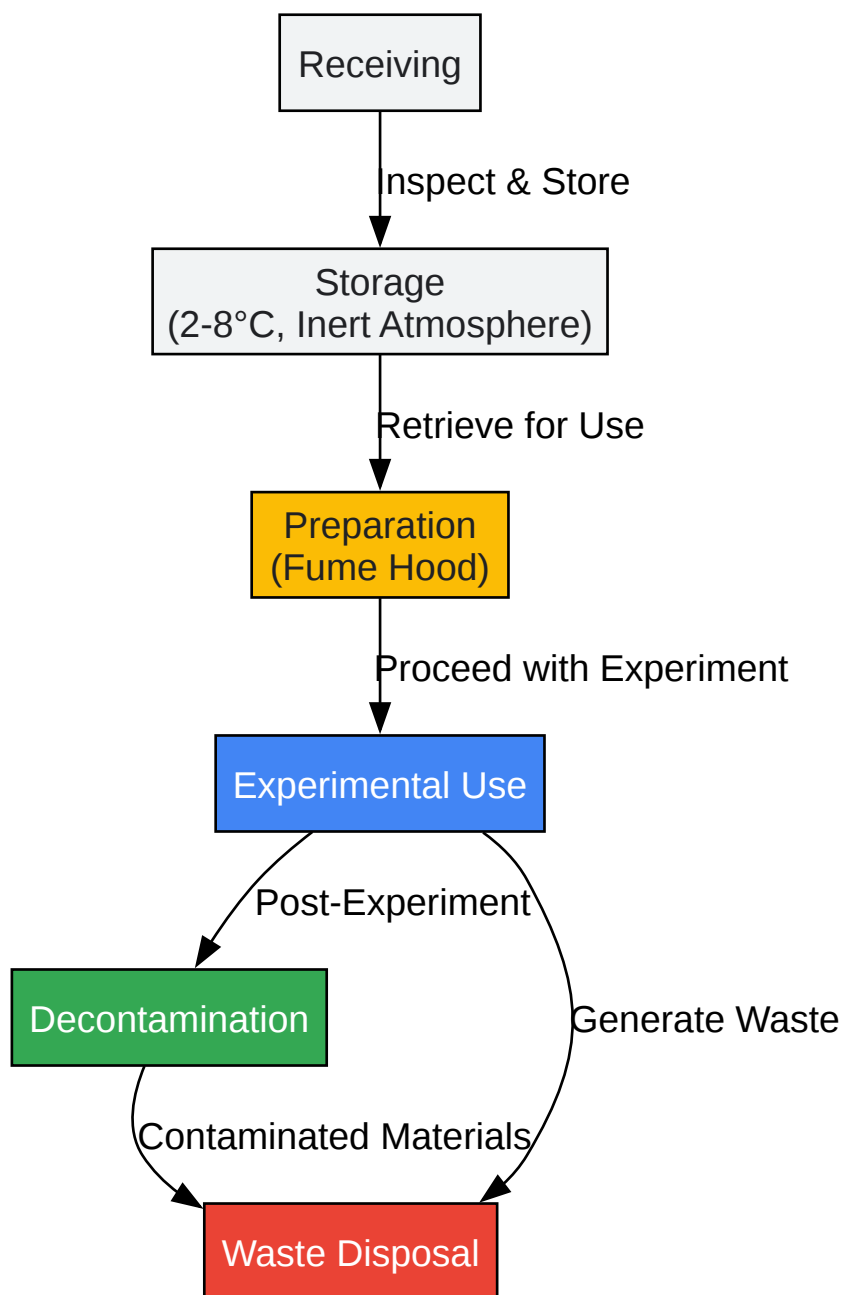
Preparation and Use:

- Handle only in a well-ventilated area, preferably within a fume hood or other ventilated enclosure.^[3]
- Avoid the formation of dust and aerosols.^[6]
- Weigh the required amount of **Carbocisteine-13C3** in a designated area.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Wash hands thoroughly after handling.^[7]

Spill Management:

- In case of a spill, evacuate unnecessary personnel from the area.^[3]
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Clean the spill area with a suitable decontaminating agent.

The following diagram illustrates the standard workflow for handling **Carbocisteine-13C3**.



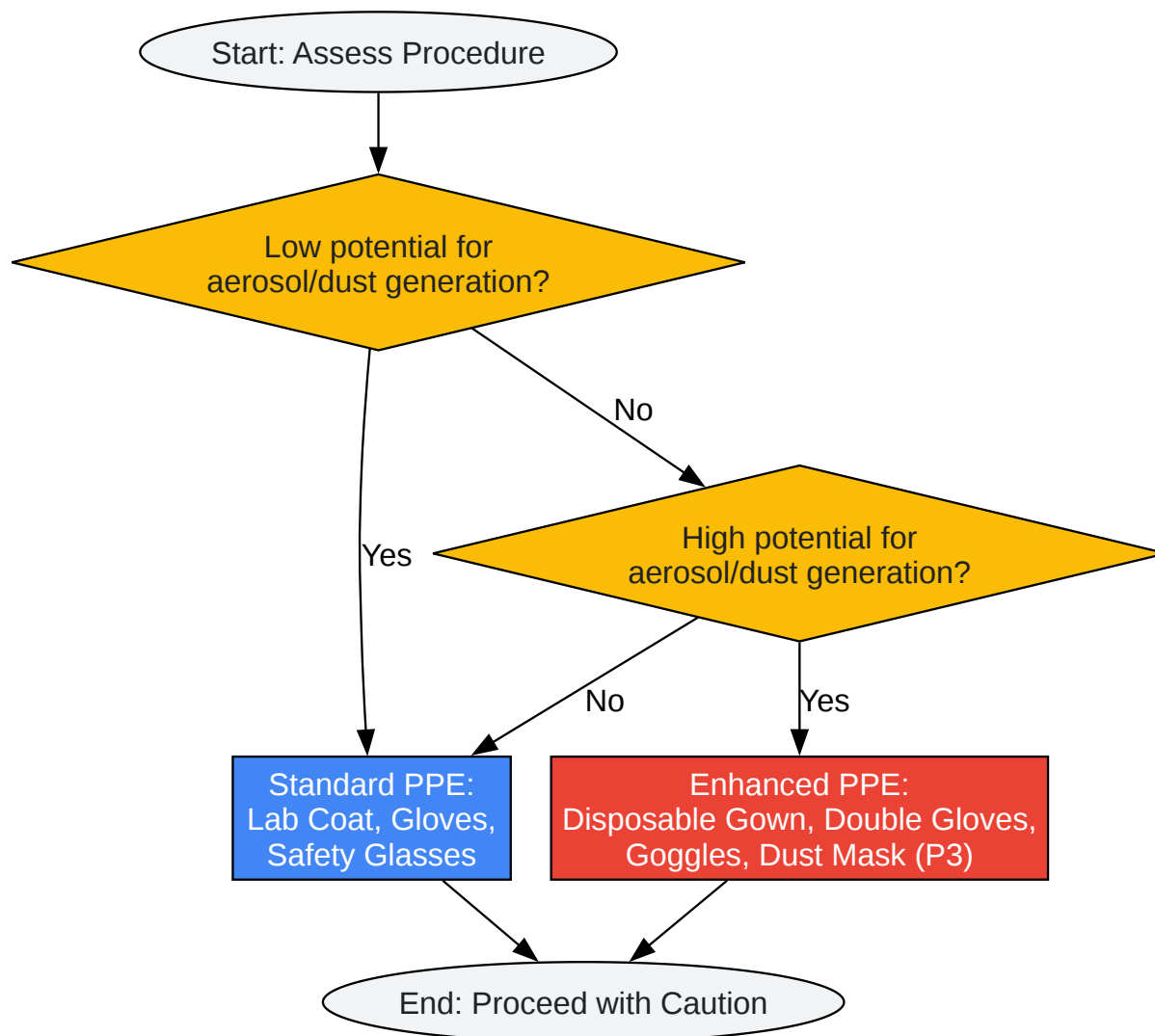
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Standard operational workflow for **Carbocisteine-13C3**.

PPE Selection Logic

The level of personal protective equipment should be determined by a risk assessment of the specific procedure being performed. The following diagram outlines a logical approach to PPE

selection.



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Decision-making for appropriate PPE selection.

Disposal Plan

Carbocisteine-13C3 contains a stable isotope (Carbon-13) and is not radioactive.[8][9]

Therefore, its disposal does not require special radiological precautions. The waste should be handled as chemical waste in accordance with local, state, and federal regulations.

Waste Type	Container	Labeling	Disposal Method
Unused Solid Compound	Sealed, leak-proof container.	"Non-hazardous Chemical Waste," "Carbocysteine-13C3"	Dispose of through a licensed chemical waste disposal company.
Contaminated Labware (e.g., pipette tips, vials)	Puncture-resistant container.	"Solid Chemical Waste"	Incineration or landfill via a licensed waste disposal company, depending on local regulations.
Contaminated PPE (e.g., gloves, gown)	Sealed plastic bag.	"Solid Chemical Waste"	Incineration or landfill via a licensed waste disposal company.
Aqueous Solutions	Sealed, leak-proof container compatible with the solvent.	"Aqueous Chemical Waste," list all components.	Neutralize if necessary and dispose of through a licensed chemical waste disposal company. Do not pour down the drain.[7]

Important Considerations:

- Never mix different types of chemical waste.
- Ensure all waste containers are properly sealed and labeled.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines. While stable isotope-labeled waste is generally treated as common chemical waste, institutional policies may vary.[10]

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